

A Comprehensive Technical Guide to the Health and Safety of 1,2-Dilaurin

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Compound of Interest

Compound Name: 1,2-Dilaurin

Cat. No.: B593230

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides essential health and safety information for the handling of **1,2-Dilaurin** (CAS No. 17598-94-6). The following sections detail its properties, potential hazards, handling procedures, and emergency measures, compiled to ensure the safety of laboratory and research personnel.

Chemical and Physical Properties

1,2-Dilaurin, also known as glyceryl 1,2-dilaurate, is a diacylglycerol. It is a solid, crystalline, or powdered substance.^[1] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **1,2-Dilaurin**

Property	Value	Source(s)
Chemical Formula	C27H52O5	[2][3]
Molecular Weight	456.70 g/mol	[2][3]
Appearance	Solid crystals or powder	
Melting Point	Approximately 47°C	
Boiling Point	531°C (literature)	
Solubility	Soluble in ethanol, DMSO, and DMF. Generally insoluble in water.	
Purity	Typically >99%	

Hazard Identification and Classification

According to available safety data sheets, **1,2-Dilaurin** is not classified as a hazardous substance or mixture under Regulation (EC) No. 1272/2008. It is not considered a hazardous material in the flammable sense. However, it may cause mild skin irritation. The primary hazards are associated with its physical form (potential for dust inhalation) and conditions of use (e.g., heating).

Safe Handling and Storage

Proper handling and storage procedures are crucial to maintain the integrity of **1,2-Dilaurin** and ensure a safe working environment.

Handling

- **General Precautions:** The usual precautions for handling chemicals should be observed. Avoid contact with skin, eyes, and clothing.
- **Ventilation:** Use in a well-ventilated area. A system of local and/or general exhaust is recommended to keep employee exposures as low as possible.

- **Dust and Aerosol Generation:** Minimize dust generation and avoid breathing dust, fumes, gas, mist, vapors, or spray.
- **Hygiene:** Wash hands thoroughly after handling.

Storage

- **Conditions:** Store in a cool, dry, and well-ventilated area. Keep the container tightly closed and protected from sunlight.
- **Temperature:** For long-term storage of stock solutions, -80°C is recommended for up to 6 months, and -20°C for up to 1 month. It should be stored sealed and away from moisture.
- **Incompatibilities:** Avoid contact with strong oxidizing agents.

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is essential to prevent exposure.

- **Eye/Face Protection:** Safety glasses with side shields are the minimum requirement. Chemical safety goggles should be worn if there is a splash hazard.
- **Skin Protection:**
 - **Gloves:** Wear appropriate chemical-resistant gloves (e.g., nitrile). Change gloves frequently, especially if they come into contact with the chemical.
 - **Lab Coat:** A lab coat or other protective clothing should be worn to prevent skin contact.
- **Respiratory Protection:** If user operations generate dust, fume, or mist, use ventilation to keep exposure to airborne contaminants below the exposure limit. In situations with a high potential for inhalation, a respirator may be necessary.

First-Aid Measures

In case of exposure, follow these first-aid procedures:

- **Inhalation:** If fumes from the heated product are inhaled, move the individual to a warm place with fresh air. If symptoms persist, seek medical attention.
- **Skin Contact:** Normal washing of the skin is generally sufficient. If symptoms occur, contact a physician. Remove contaminated clothing.
- **Eye Contact:** As a precaution, rinse the eye thoroughly with water. If symptoms occur, seek medical attention.
- **Ingestion:** Flush the nose, mouth, and throat with water. If a large amount is ingested, consult a physician.

Accidental Release and Fire-Fighting Measures

Accidental Release

- **Small Spills:** Small spills can be wiped up with a cloth or a similar material. The spill site should then be flushed with water.
- **Large Spills:** For larger spills, first cover with an inert absorbent material like sand or earth, and then collect the material for disposal.
- **Personal Precautions:** Use recommended safety equipment. Be aware of a slipping hazard if the product is spilled.

Fire-Fighting

- **Extinguishing Media:** There are no unsuitable common extinguishing agents. Use extinguishing media appropriate for the surrounding fire.
- **Hazardous Combustion Products:** When burning, **1,2-Dilaurin** can produce fumes containing carbon monoxide (CO) and carbon dioxide (CO₂).
- **Fire-Fighting Procedures:** In case of a fire, wear a respirator mask and full protective clothing.

Experimental Protocols for Safety Assessment

While specific toxicology studies for **1,2-Dilaurin** are not readily available in the public domain, the safety of similar diacylglycerols and cosmetic ingredients is often assessed using standardized protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). The following are representative methodologies.

Acute Oral Toxicity - Fixed Dose Procedure (Based on OECD Guideline 420)

This study provides information on the hazardous properties of a substance following a single oral administration.

- **Principle:** The test substance is administered to animals in a stepwise procedure using fixed doses of 5, 50, 300, and 2000 mg/kg (and exceptionally 5000 mg/kg). The goal is to identify a dose that produces evident toxicity without mortality.
- **Test Animals:** Healthy, young adult animals of a single sex (usually females) are used. Rodents like rats or mice are common choices.
- **Procedure:**
 - Animals are fasted prior to dosing.
 - The substance is administered by gavage.
 - A sighting study is performed with one animal per dose to determine the starting dose for the main study.
 - In the main study, groups of animals are dosed at a selected fixed dose.
 - The presence or absence of mortality or signs of toxicity determines the next step: dosing at a higher or lower fixed dose, or cessation of testing.
- **Observations:** Animals are observed for at least 14 days. Observations include mortality, body weight changes, and detailed clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior). A gross necropsy is performed at the end of the study.

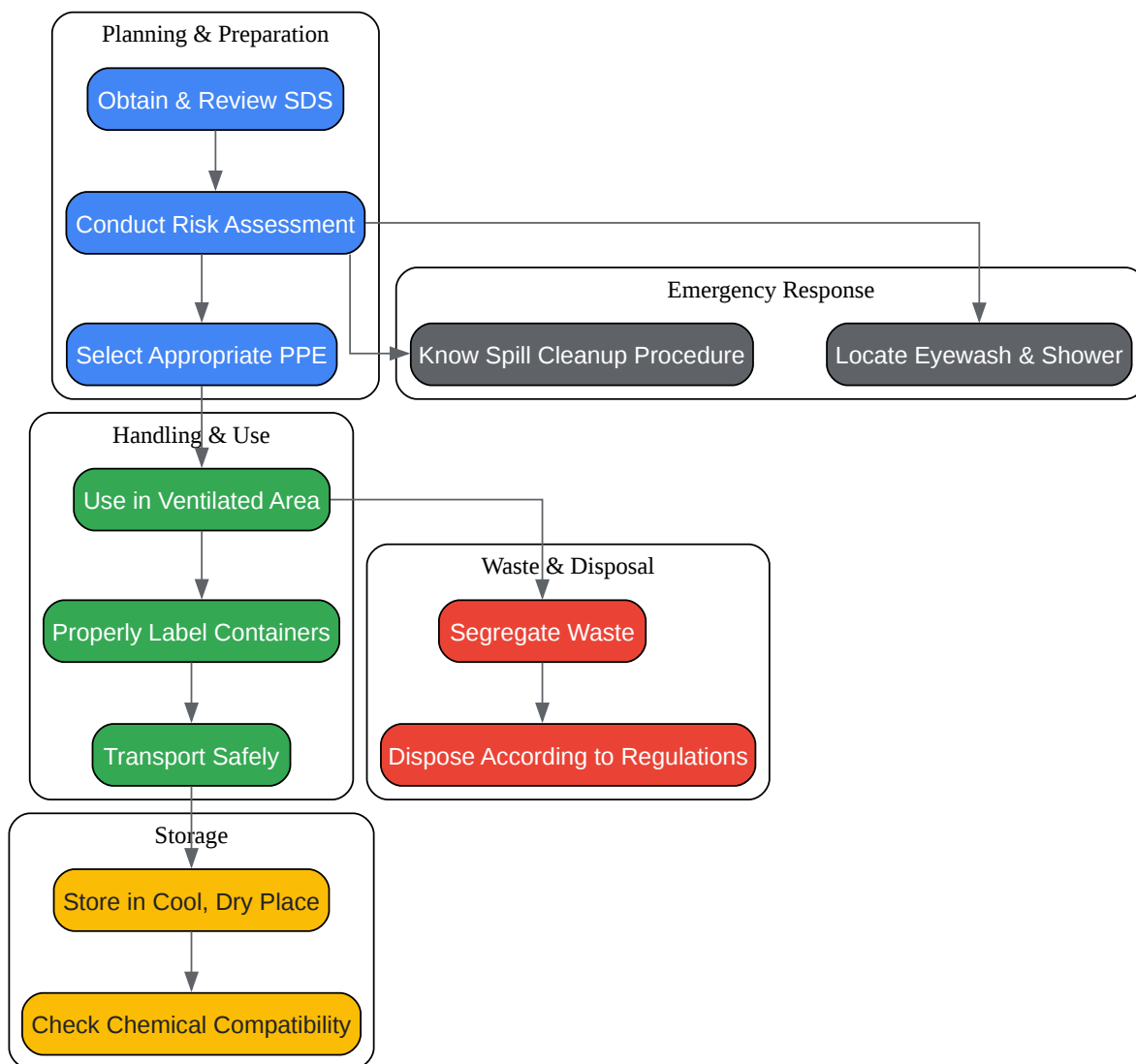
Acute Dermal Toxicity (Based on OECD Guideline 402)

This test assesses the potential short-term hazards of a substance when it comes into contact with the skin.

- Principle: The test substance is applied to the skin in a single dose to several groups of experimental animals, with one dose per group.
- Test Animals: Adult rats (typically female) with healthy, intact skin are used.
- Procedure:
 - Approximately 24 hours before the test, the fur is removed from the dorsal area of the animals.
 - The test substance is applied uniformly over a shaved area of at least 10% of the total body surface.
 - The application site is covered with a porous gauze dressing for a 24-hour exposure period.
 - After 24 hours, the residual substance is removed.
- Observations: Animals are observed for at least 14 days for signs of toxicity and mortality. Body weights are recorded weekly. A gross necropsy is performed on all animals at the end of the study.

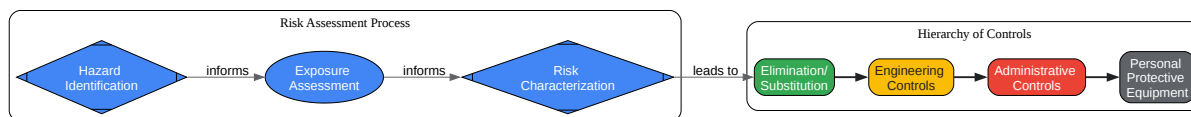
Visualizations

The following diagrams illustrate key safety workflows and concepts for handling **1,2-Dilaurin** and other laboratory chemicals.



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Caption: Workflow for the safe handling of laboratory chemicals.



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Caption: Logical flow of hazard identification and risk control.

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References

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